

"Tetraethylene glycol diacrylate" safety data sheet and handling precautions

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Compound of Interest

Compound Name: Tetraethylene glycol diacrylate

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Tetraethylene Glycol Diacrylate: A Technical Safety and Handling Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **Tetraethylene glycol diacrylate** (TTEGDA). The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of the potential hazards and safe laboratory practices.

Chemical and Physical Properties

Tetraethylene glycol diacrylate is a pale yellow liquid characterized by its two acrylate functional groups, which make it valuable for polymerization processes.^[1] It is insoluble in water and flammable, requiring specific storage and handling conditions.^{[1][2]}

Property	Value	Source
Molecular Formula	C ₁₄ H ₂₂ O ₇	[1]
Molecular Weight	302.32 g/mol	[1]
Appearance	Pale yellow liquid	[1][2]
Water Solubility	Insoluble (<1 mg/ml)	[2]
Flash Point	< 65 °F (< 18.3 °C)	[2]
235.4 °F (113 °C) - closed cup		
Vapor Pressure	0.00289 mmHg	[2]
Density	1.11 g/mL at 25 °C	

Hazard Identification and Classification

TTEGDA is classified as a hazardous substance.[3] It is harmful if swallowed and can cause severe skin burns and eye damage upon contact.[1][4] Inhalation of vapors may lead to respiratory irritation, and it is also toxic to aquatic organisms with long-term effects.[1][3]

GHS Hazard Statements:

- H302: Harmful if swallowed[1][2]
- H314: Causes severe skin burns and eye damage[1][2]
- H315: Causes skin irritation[1][2]
- H317: May cause an allergic skin reaction[1][2]
- H318: Causes serious eye damage[1][2]
- H319: Causes serious eye irritation[1]
- H335: May cause respiratory irritation[1]

Toxicological Data

Animal experiments indicate that ingestion of less than 150 grams may be fatal or cause serious health damage.[3] All multifunctional acrylates have the potential to produce skin disorders and sensitization.[3]

Test	Species	Route	Value	Source
LD50	Rat	Oral	813 mg/kg	[5]
LD50	Rabbit	Dermal	> 3000 mg/kg	[5]

Safe Handling and Storage

Proper handling and storage are crucial to minimize the risks associated with TTEGDA.

Engineering Controls:

- Work in a well-ventilated area.[1][4]
- Use a closed system or local exhaust to minimize vapor generation.[4][6]
- Install a safety shower and eye bath in the immediate work area.[4][6]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Use NIOSH (US) or EN 166 (EU) approved safety glasses or goggles. A face shield may be necessary in situations with a higher risk of splashing.[4][6]
- Skin Protection: Wear impervious protective clothing, including gloves and boots.[4][6][7]
- Respiratory Protection: If ventilation is inadequate or there is a risk of inhalation, use a NIOSH-approved half or full-facepiece respirator with an appropriate filter (e.g., type ABEK). [2]

General Hygiene Practices:

- Do not eat, drink, or smoke when handling the substance.[3][8]

- Wash hands and face thoroughly after handling.[4]
- Contaminated work clothing should be laundered separately before reuse.[3]

Storage Conditions:

- Keep containers tightly closed in a cool, dark, and well-ventilated place.[4]
- Store locked up and away from incompatible materials such as oxidizing agents.[4][8]
- The product may contain stabilizers like MEHQ (Monomethylether Hydroquinone) and requires dissolved oxygen to be effective. Do not blanket or sparge with nitrogen or oxygen-free gas.[3][4]
- Polymerization can occur at elevated temperatures and may be violent if contaminated.[3]

A logical workflow for handling **Tetraethylene glycol diacrylate** is illustrated below:



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Safe Handling Workflow for TTEGDA

First-Aid Measures

In case of exposure, immediate action is critical.

- Inhalation: Remove the victim to fresh air and keep them at rest in a comfortable breathing position. Immediately call a poison center or doctor.[\[4\]](#)[\[8\]](#)
- Skin Contact: Take off immediately all contaminated clothing. Rinse the skin with water or shower. Immediately call a poison center or doctor.[\[4\]](#)[\[8\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.[\[4\]](#)[\[8\]](#)
- Ingestion: Rinse mouth. Do NOT induce vomiting. Immediately call a poison center or doctor.[\[4\]](#)[\[8\]](#)

Fire-Fighting and Spill-Response Measures

Fire-Fighting:

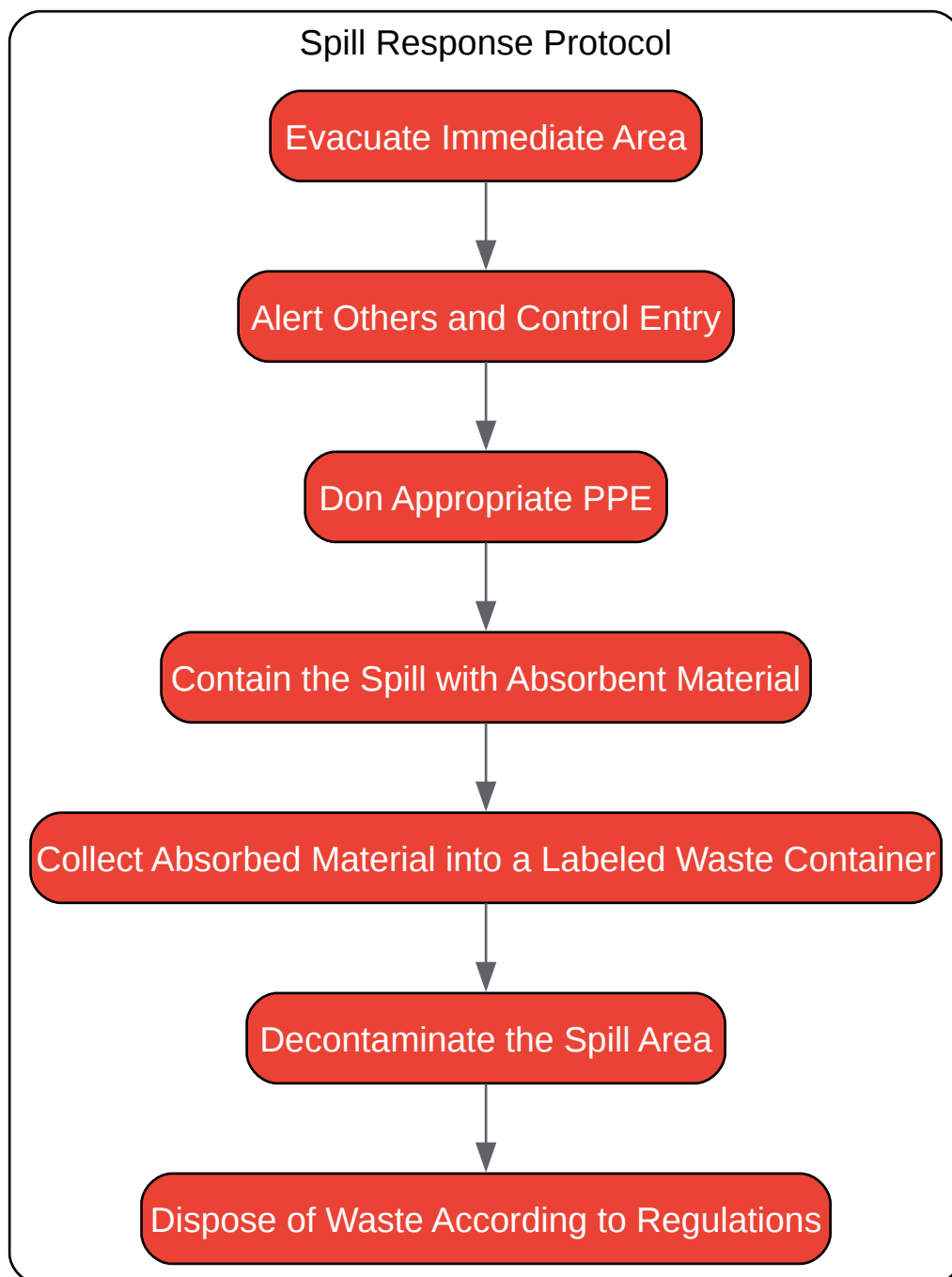
- Extinguishing Media: Use dry chemical, foam, water spray, or carbon dioxide.[\[6\]](#)
- Hazards: The substance is combustible and may polymerize explosively when heated. Containers may explode when heated.[\[3\]](#)[\[4\]](#) Combustion may produce toxic fumes of carbon monoxide.[\[3\]](#)
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective clothing.[\[4\]](#)

Spill Response:

- Personal Precautions: Evacuate the area and ensure adequate ventilation. Do not breathe vapors or mists. Avoid substance contact. Only trained personnel wearing appropriate PPE should handle the cleanup.[\[7\]](#)
- Environmental Precautions: Prevent the product from entering drains.[\[4\]](#)

- Containment and Cleanup: Absorb the spill with inert material (e.g., sand, Chemizorb®) and collect it into a labeled container for disposal.[4]

The following diagram outlines the general emergency response protocol for a chemical spill:



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General Spill Response Workflow

Experimental Protocols

Detailed experimental protocols for the toxicological data presented are not available in the publicly accessible safety data sheets. The LD50 values are typically determined using standardized OECD (Organisation for Economic Co-operation and Development) test guidelines, such as:

- OECD Guideline 401 (Acute Oral Toxicity): This guideline has been deleted but was historically used. It involved the administration of the test substance to a group of experimental animals (usually rats) in a single dose. Observations of effects and mortality were made over a period of time.
- OECD Guideline 402 (Acute Dermal Toxicity): This guideline involves the application of the test substance to the skin of experimental animals (often rabbits) for a specified duration. The animals are observed for signs of toxicity and mortality.

For specific experimental details, it is recommended to consult the original study publications or specialized toxicological databases.

This guide is intended for informational purposes and should not be a substitute for a thorough review of the manufacturer's safety data sheet and adherence to all institutional and regulatory safety protocols.

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